

PHTPP-1304 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: PHTPP-1304

Cat. No.: B15613947

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Application Notes and Protocols: PHTPP-1304 For Researchers, Scientists, and Drug Development Professionals

Introduction

PHTPP-1304 is a potent and specific autophagy-targeting chimera (AUTOTAC) designed for the targeted degradation of Estrogen Receptor β (ER β).^{[1][2]} Unlike traditional inhibitors, **PHTPP-1304** facilitates the removal of the entire ER β protein through the cellular autophagy pathway, offering a powerful tool for studying the roles of ER β in various physiological and pathological processes, particularly in cancer research.^[1] This document provides detailed protocols for the solubilization of **PHTPP-1304** and the preparation of stock solutions for in vitro studies.

Physicochemical Properties

Property	Value
Molecular Formula	C ₅₁ H ₅₀ F ₆ N ₄ O ₇
Molecular Weight	944.96 g/mol
Appearance	Light yellow to yellow solid
CAS Number	2410081-60-4

PHTPP-1304 Solubility

The solubility of **PHTPP-1304** is critical for the design and reproducibility of experiments. It is recommended to use fresh, anhydrous dimethyl sulfoxide (DMSO) for the preparation of stock solutions, as hygroscopic DMSO can negatively impact solubility.[\[1\]](#)

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	110	116.41	Ultrasonic treatment is recommended. [1]

Preparation of PHTPP-1304 Stock Solutions

Accurate preparation of stock solutions is essential for obtaining reliable and consistent experimental results. The following table provides the required volumes of DMSO to prepare stock solutions of common concentrations.

Desired Concentration	Mass of PHTPP-1304 (1 mg)	Mass of PHTPP-1304 (5 mg)	Mass of PHTPP-1304 (10 mg)
1 mM	1.0582 mL	5.2912 mL	10.5825 mL
5 mM	0.2116 mL	1.0582 mL	2.1165 mL
10 mM	0.1058 mL	0.5291 mL	1.0582 mL

Experimental Protocol: Preparation of a 10 mM PHTPP-1304 Stock Solution in DMSO

Materials:

- **PHTPP-1304** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial

- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **PHTPP-1304** (e.g., 1 mg) and transfer it to a sterile vial.
- Solvent Addition: Based on the desired final concentration, add the calculated volume of anhydrous DMSO. For 1 mg of **PHTPP-1304** to make a 10 mM stock solution, add 0.1058 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 30-60 seconds to facilitate initial dissolution.
 - If the solid is not fully dissolved, place the vial in a water bath sonicator and sonicate for 5-10 minutes.^[1] Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
- Storage: Store the aliquots as recommended below.

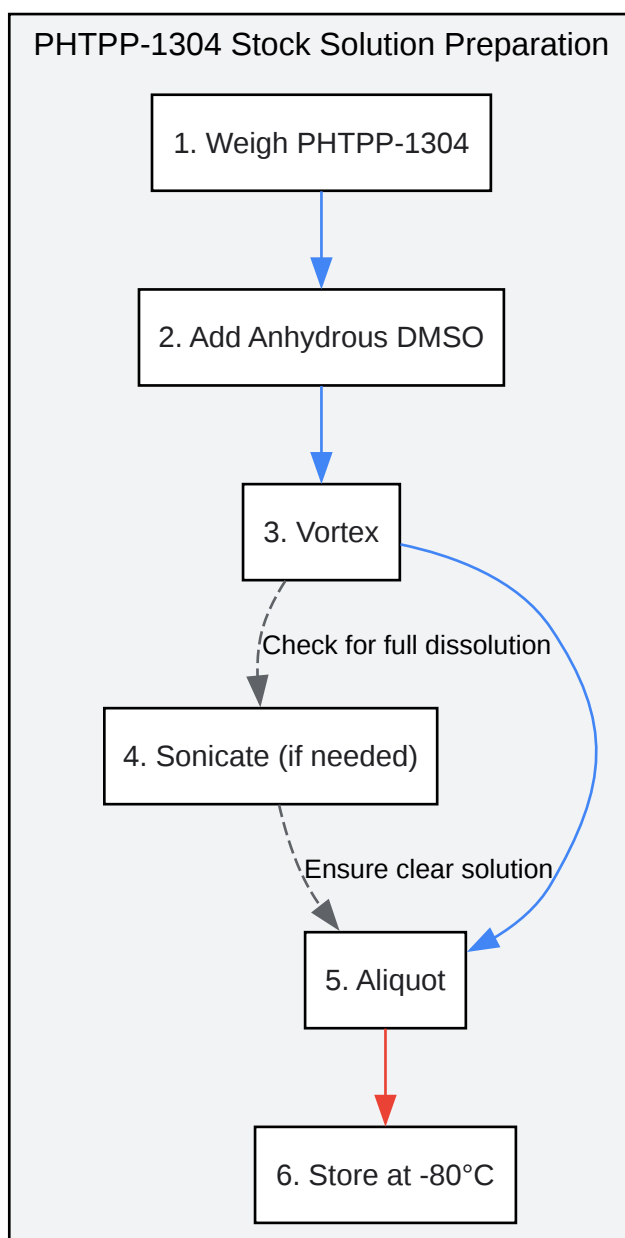
Storage and Stability of Stock Solutions

Proper storage is crucial to maintain the stability and activity of **PHTPP-1304**.

- Solid Form: Store at 4°C, protected from light and under a nitrogen atmosphere.^[1]
- Stock Solutions in DMSO:
 - For long-term storage, store aliquots at -80°C for up to 6 months.^[1]
 - For short-term storage, aliquots can be kept at -20°C for up to 1 month.^[1]

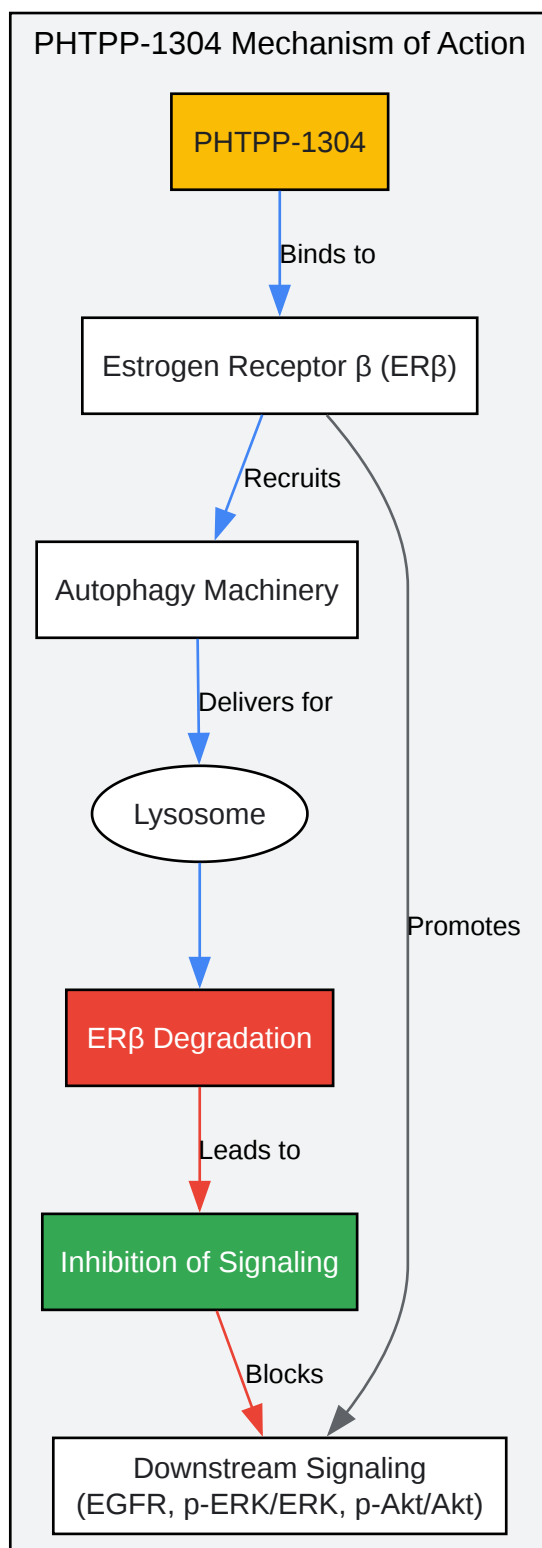
- Always protect stock solutions from light.[1]

Visualized Experimental Workflow and Signaling Pathway



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Caption: Workflow for **PHTPP-1304** stock solution preparation.



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Caption: **PHTPP-1304** induces ER β degradation via autophagy.

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References

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